

CAY10404: A Technical Guide for the Study of Allergic Lung Inflammation

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: CAY10404

Cat. No.: B1668644

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Abstract

This technical guide provides an in-depth overview of **CAY10404** and its relevance in the study of allergic lung inflammation. While initially investigated as a selective cyclooxygenase-2 (COX-2) inhibitor, the scientific landscape suggests a more nuanced role for related compounds in the antagonism of the Chemoattractant Receptor-homologous molecule expressed on Th2 cells (CRTH2), a key player in the pathophysiology of allergic diseases. This document will delineate the established mechanism of action of **CAY10404**, present available quantitative data, and provide detailed experimental protocols for utilizing compounds of this class in preclinical models of allergic lung inflammation. Furthermore, it will clarify the distinction and structural similarities between **CAY10404** and the potent CRTH2 antagonist, CAY10471 (TM30089), to guide researchers in their experimental design.

Introduction: The Role of the PGD2-CRTH2 Axis in Allergic Lung Inflammation

Allergic lung inflammation, the hallmark of asthma, is orchestrated by a complex interplay of immune cells and mediators. A critical pathway implicated in this process is the prostaglandin D2 (PGD2) and its receptor, CRTH2. Upon allergen challenge, mast cells release PGD2, which in turn activates CRTH2 expressed on various immune cells, including T helper 2 (Th2) cells, eosinophils, and basophils. This activation triggers a cascade of pro-inflammatory events,

including cell chemotaxis, cytokine release, and eosinophil activation, ultimately contributing to the characteristic features of asthma: airway hyperresponsiveness, eosinophilic inflammation, and mucus hypersecretion.[1]

Targeting the PGD2-CRTH2 signaling axis with small molecule antagonists represents a promising therapeutic strategy for allergic diseases. This guide focuses on **CAY10404**, a compound that has been investigated in the context of inflammatory pathways.

CAY10404: Mechanism of Action and Physicochemical Properties

Initial research characterized **CAY10404** as a highly selective and potent inhibitor of cyclooxygenase-2 (COX-2), an enzyme involved in the synthesis of prostaglandins.[2] However, the structural similarity of **CAY10404** to other diarylisoazole-based compounds that are potent CRTH2 antagonists has led to its consideration in the context of allergic inflammation.

It is crucial to distinguish **CAY10404** from the closely related compound, CAY10471 (also known as TM30089), which has been extensively validated as a potent and selective CRTH2 antagonist.[3][4] While direct, robust evidence for **CAY10404** as a CRTH2 antagonist in allergic inflammation models is limited in publicly available literature, the data on CAY10471 provides a strong rationale for investigating compounds with this scaffold in such studies.

Table 1: Physicochemical Properties of **CAY10404**

Property	Value	Reference
CAS Number	340267-36-9	[5]
Molecular Formula	C ₁₇ H ₁₂ F ₃ NO ₃ S	[5]
Formula Weight	367.4 g/mol	[5]
Purity	≥98%	[5]
Formulation	A crystalline solid	[5]
Solubility	DMF: 21 mg/ml; DMSO: 17 mg/ml; Ethanol: 17 mg/ml	[5]

Quantitative Data

Due to the limited availability of specific data for **CAY10404** as a CRTH2 antagonist in allergic lung inflammation models, this section presents data for **CAY10404** as a COX-2 inhibitor and for closely related, well-characterized CRTH2 antagonists to provide a comprehensive overview for researchers.

Table 2: In Vitro Activity of **CAY10404** (as a COX-2 Inhibitor)

Parameter	Value	Cell Line/Enzyme	Reference
IC ₅₀ (COX-2)	1 nM	Human Recombinant COX-2	[2]
Selectivity Index (COX-1/COX-2)	>500,000	Human Recombinant COX-1/COX-2	[2]

Table 3: In Vitro Activity of Representative CRTH2 Antagonists

Compound	Parameter	Value	Assay	Reference
CRTH2 antagonist 4	IC ₅₀	212 nM	PGD ₂ -induced Ca ²⁺ flux	[6]
K _i	37 nM	Radioligand binding	[6]	
TM30089 (CAY10471)	Selectivity	>1000-fold for CRTH2 over DP	Radioligand binding	[4]

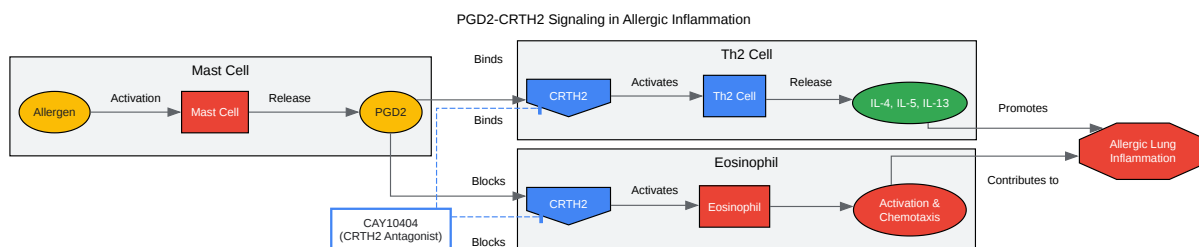
Table 4: In Vivo Efficacy of the CRTH2 Antagonist TM30089 in a Mouse Model of Allergic Asthma

Treatment	Parameter	Result	Mouse Model	Reference
TM30089 (10 mg/kg, p.o.)	Peribronchial Eosinophilia	Significant reduction	OVA-induced allergic asthma	[4]
Mucus Cell Hyperplasia	Significant reduction	OVA-induced allergic asthma	[4]	

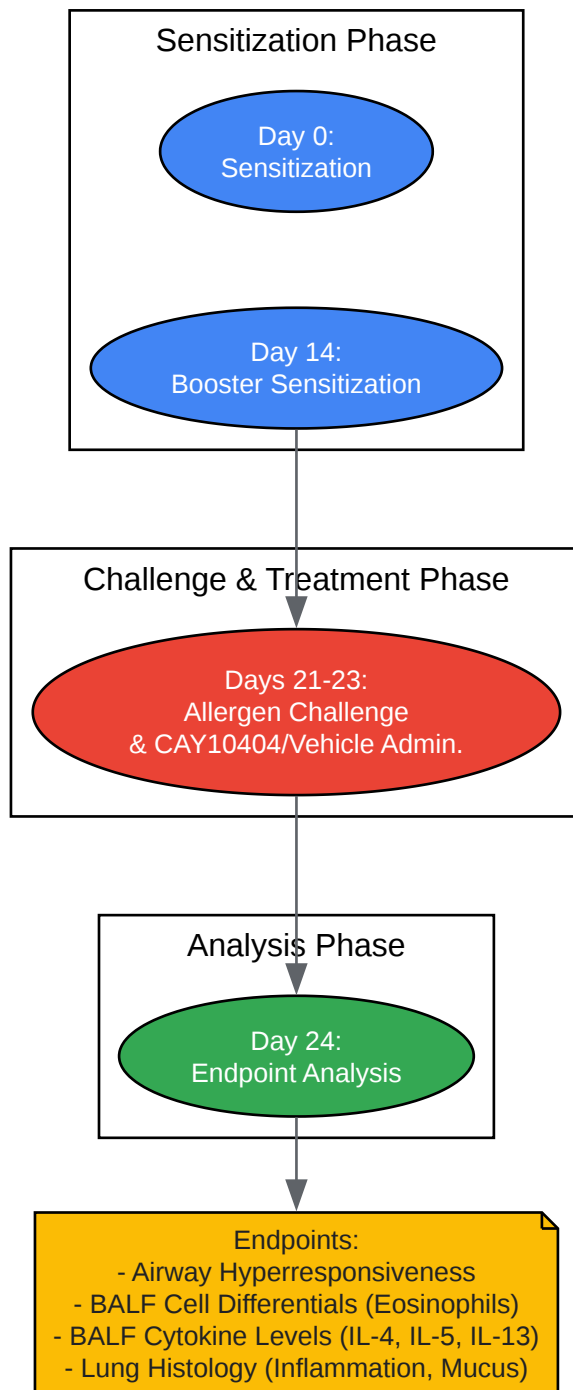
Signaling Pathways and Experimental Workflows

PGD2-CRTH2 Signaling Pathway in Allergic Inflammation

The following diagram illustrates the central role of the PGD2-CRTH2 axis in mediating allergic airway inflammation. **CAY10404**, if acting as a CRTH2 antagonist, would block the binding of PGD2 to CRTH2 on Th2 cells and eosinophils, thereby inhibiting downstream inflammatory responses.



Experimental Workflow: CAY10404 in a Mouse Model of Allergic Asthma

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- To cite this document: BenchChem. [CAY10404: A Technical Guide for the Study of Allergic Lung Inflammation]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1668644#cay10404-for-studying-allergic-lung-inflammation]

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